

Protocol for Foliar Application of Urea Ammonium Nitrate (UAN) in Wheat Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urea ammonium nitrate

Cat. No.: B1144233

[Get Quote](#)

Authored for: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed protocol for the foliar application of **Urea Ammonium Nitrate** (UAN) in wheat (*Triticum aestivum* L.) research, focusing on methodologies to evaluate its effects on yield, grain protein content, and nitrogen uptake efficiency.

Introduction

Foliar application of nitrogen, particularly in the form of **Urea Ammonium Nitrate** (UAN), is a critical agronomic practice investigated for its potential to enhance grain quality, specifically protein content, in wheat.[1][2] This method is often employed as a supplemental nitrogen application late in the growing season when soil uptake may be limited.[1][3] The timing and rate of foliar UAN application are crucial factors influencing its efficacy and the potential for phytotoxicity (leaf burn).[4][5] This document outlines the experimental protocol for conducting research on the foliar application of UAN in wheat.

Materials and Equipment

- Fertilizer: **Urea Ammonium Nitrate** (UAN) solution (commonly 28% or 32% N).
- Wheat Cultivar: A certified wheat cultivar with known agronomic characteristics.
- Experimental Plots: Uniform field plots established using a randomized complete block design (RCBD) with a minimum of three replications.[6]

- Spraying Equipment: Calibrated small-plot sprayer equipped with flat-fan nozzles.[7][8]
Streamer bars or stream jet nozzles can also be used to minimize leaf contact.[4]
- Personal Protective Equipment (PPE): Safety goggles, gloves, and protective clothing.
- Measurement Tools: Graduated cylinders, weighing scale, soil probe, plant canopy analyzer (for NDVI readings), and harvesting equipment.
- Laboratory Equipment: Combustion analyzer for determining nitrogen content in grain and straw.[9]

Experimental Protocol

Experimental Design

A Randomized Complete Block Design (RCBD) is recommended to account for field variability. [6] Treatments should include a control (no foliar N application) and various rates and timings of foliar UAN application.

Example Treatment Structure:

- T1: Control (No foliar N)
- T2: 14 kg N/ha UAN at First Hollow Stem[9]
- T3: 28 kg N/ha UAN at First Hollow Stem[9]
- T4: 40 kg N/ha UAN at First Hollow Stem[9]
- T5: 14 kg N/ha UAN at Flag Leaf Stage[9]
- T6: 30 lbs N/ac (approx. 33.6 kg N/ha) UAN at Boot Stage[10]
- T7: 30 lbs N/ac (approx. 33.6 kg N/ha) UAN at Post-Anthesis[10]

UAN Solution Preparation and Application

- Dilution: To minimize the risk of leaf burn, UAN solution should be diluted with water. A 1:1 ratio of UAN to water is a common practice.[4][9][10]

- **Timing of Application:** Applications are typically made at specific growth stages, such as tillering, boot stage, or post-anthesis, to target either yield or protein enhancement.^{[7][11]} Late-season applications, particularly post-anthesis, are often aimed at increasing grain protein.^{[1][10]}
- **Application Method:** Apply the UAN solution using a calibrated sprayer to ensure uniform coverage.^[7] To further reduce leaf burn, consider using streamer bars or stream jet nozzles which apply the fertilizer in concentrated bands, minimizing contact with foliage.^[4] Applications should ideally be made during cooler parts of the day to reduce the risk of volatilization and leaf scorch.^[3]

Data Collection and Analysis

- **Leaf Burn Assessment:** Visually assess and score leaf burn on a percentage basis at several time points after application.^{[4][5]}
- **Normalized Difference Vegetation Index (NDVI):** Collect NDVI readings throughout the growing season to monitor plant health and nitrogen status.^[9]
- **Yield and Yield Components:** At maturity, harvest the central rows of each plot to determine grain yield (kg/ha). Measure yield components such as the number of spikes per square meter, grains per spike, and 1000-grain weight.
- **Grain and Straw Nitrogen Content:** Analyze dried grain and straw samples for total nitrogen concentration using a combustion analyzer.^[9] This data is used to calculate nitrogen uptake and use efficiency.
- **Statistical Analysis:** Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD to determine the significance of treatment effects.

Data Presentation

Quantitative data should be summarized in tables to facilitate comparison between treatments.

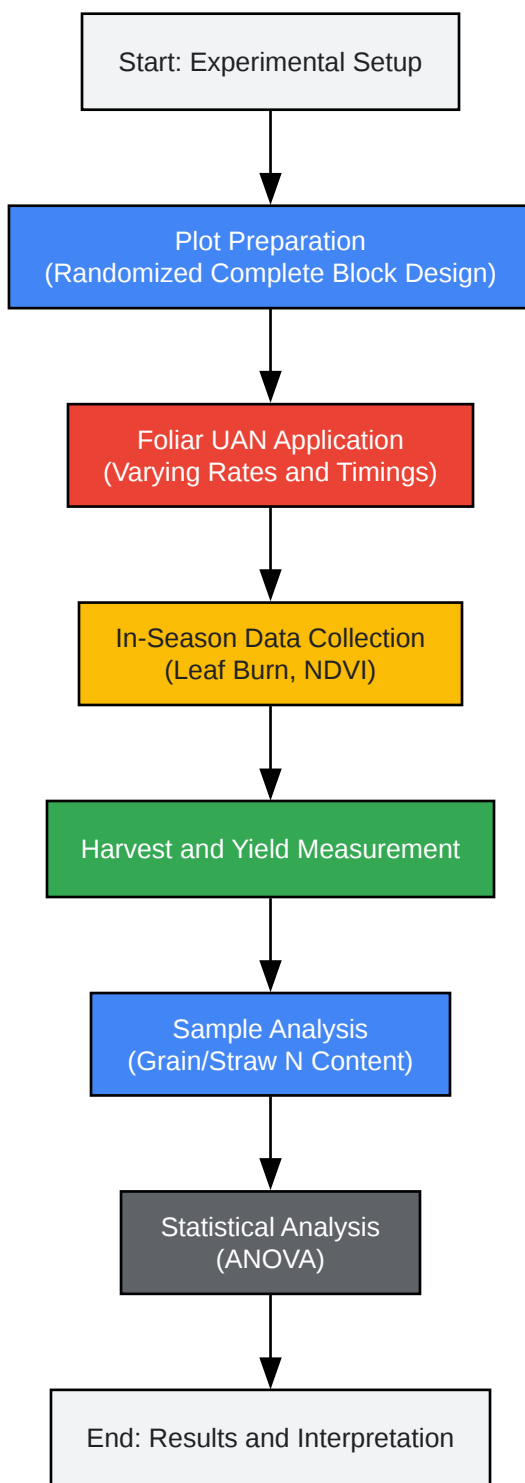
Table 1: Effect of UAN Foliar Application Rate and Timing on Wheat Yield and Grain Protein

Treatment	N Rate (kg/ha)	Application Stage	Grain Yield (kg/ha)	Grain Protein (%)	Leaf Burn (%)
Control	0	-	Data	Data	0
T2	14	First Hollow Stem	Data	Data	Data
T3	28	First Hollow Stem	Data	Data	Data
T4	40	First Hollow Stem	Data	Data	Data
T5	14	Flag Leaf	Data	Data	Data
T6	33.6	Boot Stage	Data	Data	Data
T7	33.6	Post-Anthesis	Data	Data	Data

Table 2: Influence of UAN Foliar Application on Nitrogen Uptake and Use Efficiency

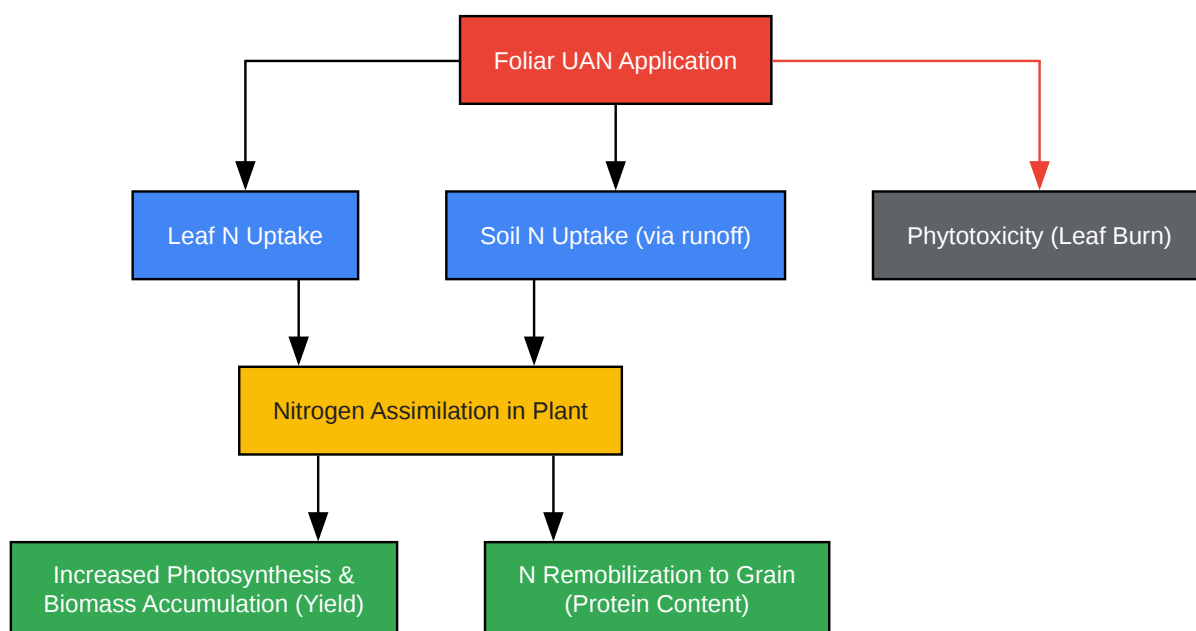
Treatment	N Rate (kg/ha)	Grain N Uptake (kg/ha)	Straw N Uptake (kg/ha)	Total N Uptake (kg/ha)	Nitrogen Use Efficiency (%)
Control	0	Data	Data	Data	Data
T2	14	Data	Data	Data	Data
T3	28	Data	Data	Data	Data
T4	40	Data	Data	Data	Data
T5	14	Data	Data	Data	Data
T6	33.6	Data	Data	Data	Data
T7	33.6	Data	Data	Data	Data

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for UAN foliar application research in wheat.



[Click to download full resolution via product page](#)

Caption: Physiological impact of foliar UAN application on wheat.

Safety Precautions

- Always wear appropriate PPE when handling and spraying UAN solutions.
- Follow all institutional and manufacturer guidelines for the safe handling and disposal of chemical fertilizers.
- Be aware of environmental conditions (wind speed and direction) during spray applications to avoid drift to non-target areas.

Conclusion


This protocol provides a comprehensive framework for conducting research on the foliar application of UAN in wheat. Adherence to these guidelines will ensure the collection of robust and reliable data, enabling a thorough evaluation of the effects of foliar UAN on wheat yield and quality. Researchers should adapt the specific rates and timings based on their experimental objectives, local conditions, and wheat cultivars.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Province of Manitoba | agriculture - Foliar Nitrogen for Wheat Protein Enhancement  Do You Feel Lucky? [gov.mb.ca]
- 2. researchgate.net [researchgate.net]
- 3. Managing In-crop nitrogen in cereals - Alberta Grains [albertagrains.com]
- 4. pubs.ext.vt.edu [pubs.ext.vt.edu]
- 5. bookstore.ksre.ksu.edu [bookstore.ksre.ksu.edu]
- 6. thepharmajournal.com [thepharmajournal.com]
- 7. canadianagronomist.ca [canadianagronomist.ca]
- 8. farmtrials.com.au [farmtrials.com.au]
- 9. Abstract: Evaluation of Foliar UAN Rate and Application Timing on Wheat Grain Yield and Protein. (ASA, CSSA and SSSA International Annual Meetings (2015)) [scisoc.confex.com]
- 10. iharf.ca [iharf.ca]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Protocol for Foliar Application of Urea Ammonium Nitrate (UAN) in Wheat Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144233#protocol-for-foliar-application-of-uan-in-wheat-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com